

2-Phenoxyaniline: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 2-Phenoxyaniline

Cat. No.: B124666

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CAS Number: 2688-84-8

Synonyms: 2-Aminophenyl phenyl ether, o-Aminodiphenyl ether

This technical guide provides an in-depth overview of **2-phenoxyaniline**, a versatile chemical intermediate with significant applications in the pharmaceutical and dye industries. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, synthesis, applications, and relevant biological pathways.

Core Properties of 2-Phenoxyaniline

2-Phenoxyaniline is an aromatic amine and ether with a well-defined set of physicochemical properties crucial for its application in chemical synthesis. A summary of its key quantitative data is presented below.

Property	Value
Molecular Formula	C ₁₂ H ₁₁ NO
Molecular Weight	185.22 g/mol [1]
Appearance	White to light yellow or brown crystalline powder or solid [2] [3]
Melting Point	47-50 °C [2]
Boiling Point	170 °C at 18 mmHg
Flash Point	113 °C (closed cup) [1]
Solubility	Slightly soluble in chloroform and methanol; limited solubility in water.
EC Number	220-254-8 [1]
MDL Number	MFCD00035765 [1]

Synthesis of 2-Phenoxyaniline

The synthesis of **2-phenoxyaniline** can be achieved through several methods, with the Ullmann condensation being a classical and widely cited approach. This reaction involves the copper-catalyzed coupling of an aryl halide with an alcohol or phenol.

Experimental Protocol: Ullmann Condensation for 2-Phenoxyaniline Synthesis

This protocol describes a general procedure for the synthesis of **2-phenoxyaniline** from iodobenzene and 2-aminophenol.

Materials:

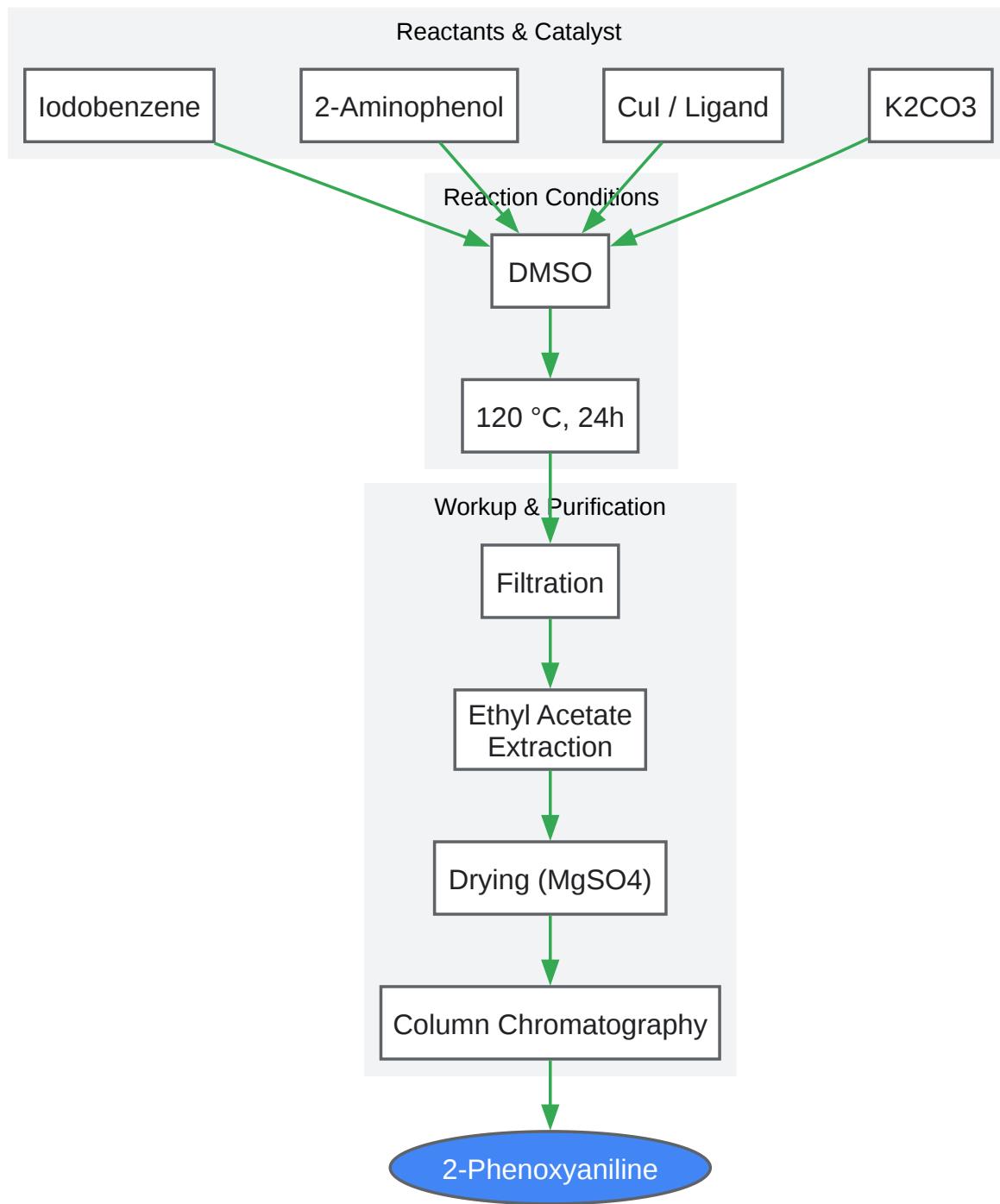
- Iodobenzene
- 2-Aminophenol
- Copper(I) iodide (CuI)

- 1-(α -aminobenzyl)-2-naphthol (as a ligand)
- Potassium carbonate (K_2CO_3)
- Dimethyl sulfoxide (DMSO)
- Ethyl acetate (EtOAc)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Petroleum ether

Procedure:[[4](#)]

- In a reaction vessel, combine iodobenzene (1.0 mmol), 2-aminophenol (1.0 mmol), CuI (0.1 mmol), 1-(α -aminobenzyl)-2-naphthol (0.2 mmol), and K_2CO_3 (2.0 equiv.).
- Add 3 mL of DMSO to the mixture.
- Heat the reaction mixture to 120 °C and maintain for 24 hours under an air atmosphere. The progress of the reaction can be monitored by gas chromatography (GC).
- Upon completion, cool the reaction mixture to room temperature and remove the catalyst by filtration.
- Extract the product from the filtrate using ethyl acetate.
- Combine the organic layers and dry over anhydrous $MgSO_4$ for 12 hours.
- Remove the solvent by concentration under reduced pressure.
- Purify the resulting crude product by silica gel column chromatography using a mixture of petroleum ether and ethyl acetate (10:1, v/v) as the eluent to obtain **2-phenoxyaniline**.

Ullmann Condensation Workflow for 2-Phenoxyaniline Synthesis

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Caption: Workflow for the Ullmann condensation synthesis of **2-phenoxyaniline**.

Applications in Drug Development

2-Phenoxyaniline serves as a crucial building block for the synthesis of various pharmaceutical compounds, most notably in the development of anti-inflammatory drugs and inhibitors of key signaling pathways.

Intermediate in the Synthesis of Nimesulide

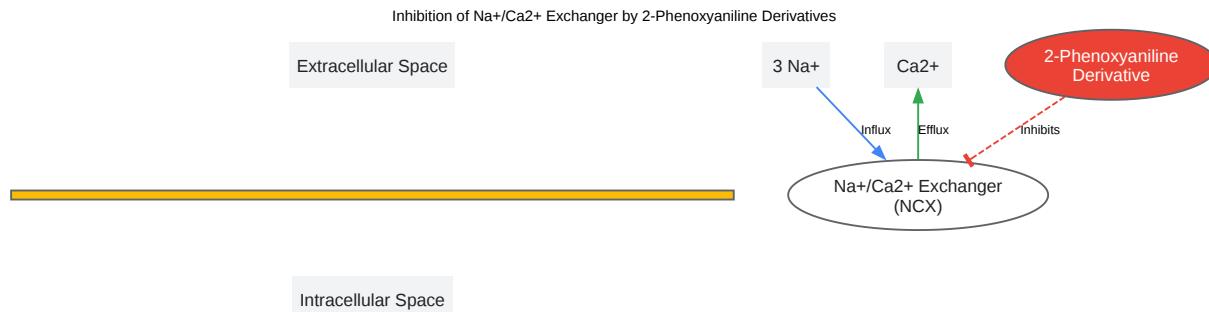
2-Phenoxyaniline is a key intermediate in the synthesis of the non-steroidal anti-inflammatory drug (NSAID) Nimesulide.^[5] Nimesulide preferentially inhibits cyclooxygenase-2 (COX-2), an enzyme involved in inflammation and pain. The synthesis involves the conversion of **2-phenoxyaniline** to 2-phenoxymethanesulfonanilide, followed by nitration to yield nimesulide.^[6]
^[7]

Scaffold for Signaling Pathway Inhibitors

The phenoxyaniline scaffold is present in a variety of compounds investigated for their inhibitory effects on critical cellular signaling pathways implicated in diseases such as cancer and cardiovascular disorders.

Inhibition of the Na⁺/Ca²⁺ Exchanger:

Derivatives of **2-phenoxyaniline** have been developed as inhibitors of the Na⁺/Ca²⁺ exchange system.^{[5][8]} This transporter plays a vital role in maintaining calcium homeostasis in cells, and its dysregulation is associated with ischemic conditions in the heart, brain, and kidneys.^[5] By inhibiting this exchanger, these compounds can protect cells from calcium overload-induced injury.



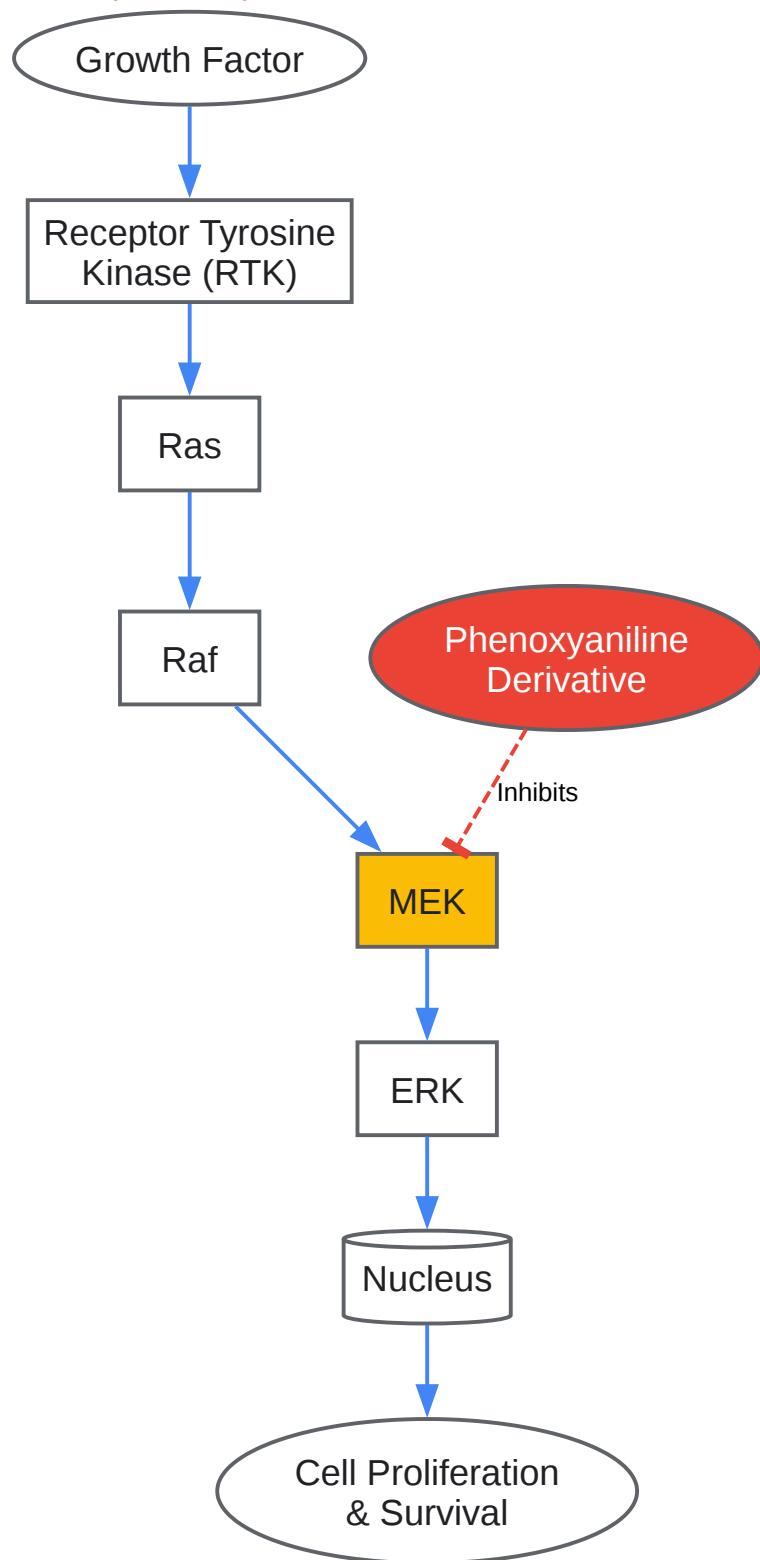
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Caption: Mechanism of $\text{Na}^+/\text{Ca}^{2+}$ exchanger inhibition by **2-phenoxyaniline** derivatives.

MEK Inhibition:

Certain derivatives of phenoxyaniline have been identified as potent inhibitors of MEK (Mitogen-activated protein kinase kinase), a key component of the MAPK/ERK signaling pathway.^{[3][9]} This pathway is crucial for cell proliferation and survival, and its overactivation is a common feature in many cancers.^[10] By inhibiting MEK, these compounds can block downstream signaling to ERK, thereby suppressing tumor growth.

MEK Inhibition by Phenoxyaniline Derivatives in the MAPK/ERK Pathway

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Caption: Inhibition of the MAPK/ERK signaling pathway by phenoxyaniline derivatives.

Safety and Handling

2-Phenoxyaniline is classified as harmful if swallowed, in contact with skin, or if inhaled. It can cause skin and serious eye irritation, and may cause respiratory irritation.

Precautionary Measures:

- **Handling:** Use only in a well-ventilated area. Avoid breathing dust, fume, gas, mist, vapors, or spray. Wash face, hands, and any exposed skin thoroughly after handling. Do not eat, drink, or smoke when using this product.
- **Personal Protective Equipment (PPE):** Wear protective gloves, protective clothing, eye protection, and face protection. A dust mask (type N95 or equivalent) is recommended.
- **Storage:** Keep containers tightly closed in a dry, cool, and well-ventilated place.
- **In case of exposure:**
 - **Eyes:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
 - **Skin:** Wash with plenty of soap and water.
 - **Inhalation:** Remove person to fresh air and keep comfortable for breathing.
 - **Ingestion:** Call a poison center or doctor/physician if you feel unwell. Rinse mouth.

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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